

A Comparative Performance Analysis of Nitroguanidine and RDX in Explosive Formulations

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Compound of Interest

Compound Name: Nitroguanidine

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the performance characteristics of two widely utilized energetic materials: **nitroguanidine** (NQ) and cyclotrimethylene trinitramine (RDX). Objectively presenting experimental data, this document aims to assist researchers and professionals in the selection and application of these explosives for various purposes. The comparison encompasses key performance metrics, including detonation properties and sensitivity to external stimuli, supported by detailed experimental methodologies.

Executive Summary

Nitroguanidine and RDX are powerful secondary explosives, each possessing a distinct profile of performance and sensitivity. RDX generally exhibits superior detonation performance, characterized by higher detonation velocity and pressure, making it a benchmark for high-performance explosive applications.^{[1][2][3]} Conversely, **nitroguanidine** is noted for its remarkable insensitivity to shock, friction, and impact, rendering it a key component in insensitive munitions (IM) and propellants where safety is a primary concern.^{[4][5]} The choice between these two explosives is therefore a critical balance between the demand for high energy output and the requirement for enhanced safety and stability.

Quantitative Performance Comparison

The following tables summarize the key performance parameters of **nitroguanidine** and RDX based on available experimental data.

Table 1: General and Detonative Properties

Property	Nitroguanidine (NQ)	RDX (Cyclotrimethylene trinitramine)
Chemical Formula	CH ₄ N ₄ O ₂	C ₃ H ₆ N ₆ O ₆
Molar Mass (g/mol)	104.07	222.12
Crystal Density (g/cm ³)	1.77	1.816[1]
Detonation Velocity (m/s)	7,650 (at 1.5 g/cm ³)[4]	8,750 (at 1.80 g/cm ³)[1][3]
Detonation Pressure (GPa)	~21-27	~34
Heat of Explosion (kJ/kg)	-3,762	5,723[1]
Melting Point (°C)	239 (decomposes)[4]	204[3]
Decomposition Temperature (°C)	~239[4]	Starts at ~170[3]

Table 2: Sensitivity to External Stimuli

Sensitivity Test	Nitroguanidine (NQ)	RDX (Cyclotrimethylene trinitramine)
Impact Sensitivity (J)	>60 (Insensitive)	7.5[1]
Friction Sensitivity (N)	Insensitive	120[1]
Rifle Bullet Impact	Unaffected[4]	Can detonate

Experimental Protocols

The data presented in this guide are derived from standardized experimental tests designed to characterize the performance and safety of explosive materials. The following are detailed methodologies for key experiments cited.

Impact Sensitivity Test (Drop Weight Method)

Objective: To determine the sensitivity of an explosive to a single impact.

Apparatus: A drop-hammer machine, such as the ERL Type 12 Drop Weight Sensitivity Apparatus, is used. This consists of a guided weight that can be dropped from a variable height onto a striker in contact with the explosive sample.

Procedure:

- A small, precisely weighed sample of the explosive (typically 35-40 mg) is placed on a hardened steel anvil.
- A steel striker is placed on top of the sample.
- A weight (e.g., 2.5 kg or 5 kg) is dropped from a predetermined height onto the striker.
- The outcome (explosion or no explosion) is recorded. An explosion is typically determined by sound, flash, or smoke.
- The Bruceton "up-and-down" method is commonly employed, where the drop height is increased after a "no-go" and decreased after a "go".
- A series of at least 20-30 drops is conducted to determine the 50% probability height for initiation (H_{50}), which is reported in centimeters.

Friction Sensitivity Test (BAM Method)

Objective: To determine the sensitivity of an explosive to frictional stimuli.

Apparatus: The BAM (Bundesanstalt für Materialforschung und -prüfung) friction tester is the standard apparatus. It consists of a fixed porcelain pin and a movable porcelain plate.^[6]

Procedure:

- A small amount of the explosive sample (approximately 10 mm³) is placed on the porcelain plate.^[7]

- The porcelain pin is lowered onto the sample with a specific load applied by a weighted arm. The load can be varied from 0.5 kg to 36 kg.[6][7]
- The porcelain plate is then moved back and forth once under the pin over a distance of 10 mm.[6]
- The test is observed for any reaction, such as a crackling sound, smoke, or flame.
- The test is repeated six times at each load level. The lowest load at which an explosion occurs in at least one of six trials is recorded as the friction sensitivity.

Cylinder Expansion Test (CYLEX)

Objective: To measure the ability of an explosive to accelerate metal, providing data on its Gurney energy and equation of state of detonation products.

Apparatus: A hollow copper cylinder of standardized dimensions, a high-speed streak camera or Photonic Doppler Velocimetry (PDV) system, and a detonation initiation system.[8][9][10]

Procedure:

- The explosive sample is loaded into the copper cylinder to a known density.
- The explosive is initiated at one end.
- As the detonation propagates through the explosive, the expanding gases push the cylinder wall outwards.
- The radial expansion of the cylinder wall is recorded as a function of time using a streak camera or PDV probes.[8][9][10]
- The velocity of the cylinder wall is then calculated from the recorded data. This wall velocity is a measure of the explosive's performance.[8]

Detonation Velocity Measurement

Objective: To determine the speed at which the detonation wave propagates through the explosive.

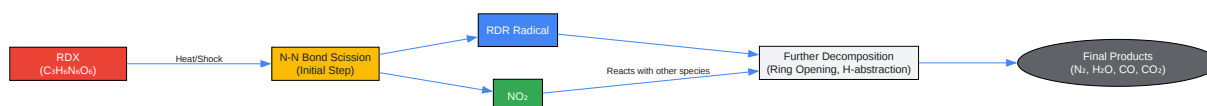
Apparatus: A long, cylindrical charge of the explosive, and a series of probes (e.g., ionization pins or optical fibers) placed at known distances along the charge. A high-speed timing system is also required.

Procedure:

- The explosive is formed into a cylindrical charge of a specific diameter and length.
- Probes are inserted into the charge at precisely measured intervals.
- The explosive is initiated at one end.
- As the detonation front passes each probe, a signal is generated.
- The time intervals between the signals from consecutive probes are recorded.
- The detonation velocity is calculated by dividing the known distance between the probes by the measured time interval.

Detonation Chemistry and Pathways

The detonation of **nitroguanidine** and RDX involves complex chemical reactions that rapidly release large amounts of energy. The following diagrams illustrate the initial and key steps in their decomposition pathways.

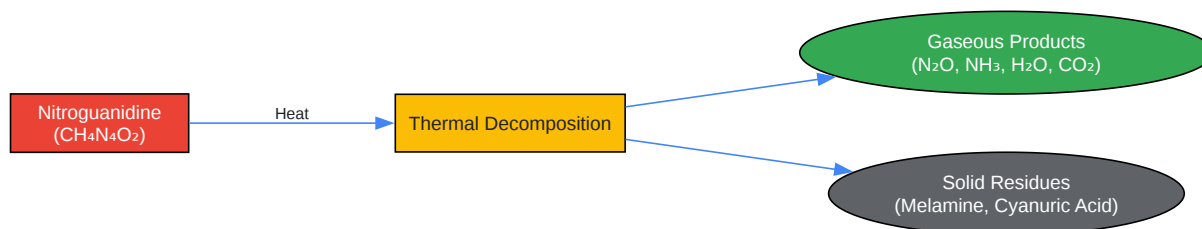


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Initial steps in the detonation pathway of RDX.

The thermal decomposition of RDX is initiated by the homolysis of the N-NO₂ bond, which is considered the dominant initial step.^{[11][12]} This leads to the formation of a ring radical (RDR)

and nitrogen dioxide (NO₂). These highly reactive species then undergo a series of complex secondary reactions, including ring-opening and hydrogen abstraction, ultimately leading to the formation of stable gaseous products like nitrogen (N₂), water (H₂O), carbon monoxide (CO), and carbon dioxide (CO₂).^{[11][13]}



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Simplified decomposition pathway of **Nitroguanidine**.

The decomposition of **nitroguanidine** is a complex process that yields both gaseous and solid products.^{[14][15]} An idealized decomposition reaction is: $\text{H}_4\text{N}_4\text{O}_2 \rightarrow 2\text{N}_2 + \text{CO} + 2\text{H}_2\text{O}$.

However, experimental studies have shown that the decomposition products include nitrous oxide (N₂O), ammonia (NH₃), water (H₂O), and carbon dioxide (CO₂), as well as solid residues like melamine and cyanuric acid.^{[14][15]} The relatively low heat of explosion and the formation of a higher proportion of cooler gases contribute to its use in low-erosion gun propellants.

Conclusion

The performance comparison between **nitroguanidine** and RDX highlights a fundamental trade-off in explosive materials design: power versus safety. RDX is a superior high-energy explosive, offering greater detonation velocity and pressure, which are desirable for applications requiring maximum destructive power. In contrast, **nitroguanidine**'s primary advantage is its exceptional insensitivity, making it the material of choice for insensitive munitions and propellants where survivability and handling safety are paramount.^{[4][5]} The selection of either explosive, or formulations containing them, will ultimately depend on the specific requirements of the intended application, balancing the need for energetic output with the critical considerations of safety and stability.

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